

Experimental Verification of the Actual Structure

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Compound Focus: Cyclohexanehexone

CAS No.: 527-31-1

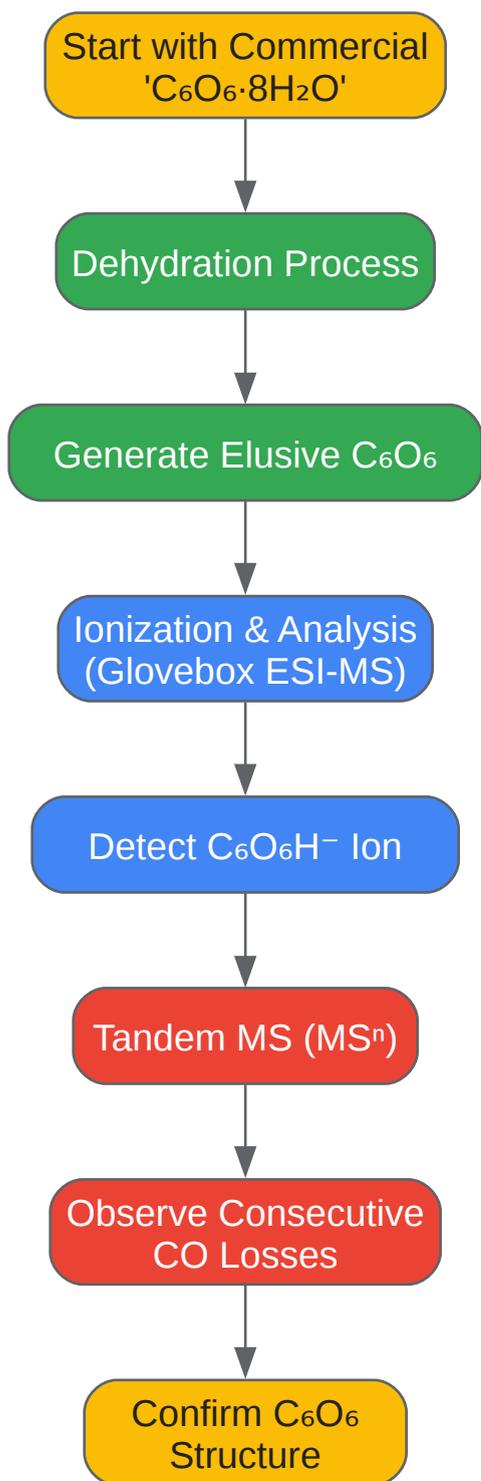
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The structural identity of "**cyclohexanehexone** octahydrate" was resolved through modern analytical techniques, which confirmed it is the geminal diol hydrate.

- **Synthesis and Dehydration:** A key 2021 study detailed a bulk synthesis method for the true neutral C_6O_6 molecule by **dehydrating** the $C_6(OH)_{12} \cdot 2H_2O$ material. This process aimed to remove the water molecules and hydroxyl groups to achieve the elusive hexaketone structure, if only transiently [1].
- **Mass Spectrometry Analysis:** The researchers used a specialized electrospray ionization mass spectrometry (ESI-MS) setup within a glovebox to handle the compound's high sensitivity. They successfully detected the C_6O_6 molecule in the form of its deprotonated ion, $C_6O_6H^-$ [1].
- **Tandem MS (MS^n) Fragmentation:** To confirm the structure, they performed tandem mass spectrometry. The $C_6O_6H^-$ ion showed **consecutive losses of carbon monoxide (CO) molecules**, a fragmentation pattern that is characteristic of the polyketone structure and provides strong evidence for the existence of the C_6O_6 ring [1].
- **Historical Context via X-ray Diffraction:** Earlier work using X-ray crystallography definitively showed that the crystalline solid sold as "**cyclohexanehexone** octahydrate" has a molecular structure of **dodecahydroxycyclohexane dihydrate**, where each carbon atom on the ring is bonded to two hydroxyl groups (geminal diol) [2].

The following diagram illustrates the experimental workflow used to confirm the structure of the elusive C_6O_6 molecule.



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Experimental workflow for confirming C₆O₆ structure via dehydration and mass spectrometry [1].

Practical Information for Researchers

For scientists working with this compound in the lab, here are the key physical properties and handling guidelines for the commercially available material.

Property	Value / Description
Physical Form	Beige to grey-brown powder [3].
Melting Point	90 - 93 °C (with decomposition) [4].
Boiling Point	344.7 ± 25.0 °C (Predicted) [3].
Density	1.967 ± 0.06 g/cm ³ (Predicted) [3].
Storage	Store in a refrigerator [3] [4]. Keep container tightly closed [5].
Hazard Codes	Xn (Harmful) [4].
Common Uses	Preparation of hexaazatriphenylenehexacarbonitrile; used as a pharmaceutical intermediate [3] [5].

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